

Technical Guide: Mass Spectrometry Fragmentation of 5-Chloropyrimidine-4- carbonitrile

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Compound of Interest

Compound Name: 5-Chloropyrimidine-4-carbonitrile

CAS No.: 114969-65-2

Cat. No.: B040537

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Executive Summary & Molecular Profile

5-Chloropyrimidine-4-carbonitrile (C

H

CIN

) presents a distinct mass spectral signature defined by the interplay between the electron-withdrawing nitrile group, the halogen atom, and the nitrogen-rich heteroaromatic ring.

- Molecular Weight: 139.54 g/mol [1][2]
- Monoisotopic Mass: 138.99 Da (Cl) / 140.99 Da (Cl)

- Key Structural Features:
 - Pyrimidine Core: Prone to Retro-Diels-Alder (RDA) cleavage and sequential loss of HCN.
 - C5-Chlorine: Provides a definitive 3:1 isotopic ratio (M:M+2).
 - C4-Nitrile: Directs fragmentation via

-cleavage or expulsion of neutral HCN.

Physicochemical Data Table

Property	Value	Relevance to MS
Formula	C	Nitrogen rule applies (Odd mass = Odd nitrogens)
	H	
	CIN	
Exact Mass	138.9937 (Cl)	Base peak target for HRMS
Isotope Pattern	Cl : Cl 3:1	Essential for confirming the parent ion
Ionization Energy	~9.5 - 10.0 eV	Accessible via standard 70 eV EI

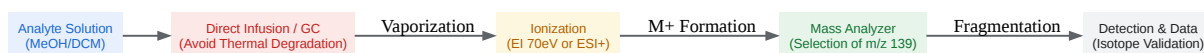
Instrumentation & Methodology

To obtain the fragmentation data described, the following self-validating protocol is recommended. This workflow ensures that thermal degradation does not artifactually induce loss of the nitrile group prior to ionization.

Experimental Protocol

- Sample Preparation: Dissolve 1 mg of analyte in 1 mL of HPLC-grade Methanol (LC-MS) or Dichloromethane (GC-MS).
- Ionization Source:
 - EI (Electron Ionization): 70 eV. Source temp: 230°C. Note: High source temps may promote thermal dehydrohalogenation.
 - ESI (Electrospray): Positive Mode (+). Capillary voltage: 3.5 kV. Cone voltage: 20-40 V (tunable for in-source fragmentation).
- Analyzer: Quadrupole Time-of-Flight (Q-TOF) or Triple Quadrupole for MS/MS validation.

Workflow Visualization



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Figure 1: Analytical workflow emphasizing thermal control to prevent pre-source degradation.

Fragmentation Mechanistics

The fragmentation of **5-Chloropyrimidine-4-carbonitrile** is governed by three competing pathways: Halogen loss, Nitrile ejection, and Ring collapse.

The Molecular Ion (M)

- m/z 139 (100%) & 141 (32%): The molecular ion is relatively stable due to the aromaticity of the pyrimidine ring.
- Validation: The presence of the M+2 peak at ~32% intensity relative to the base peak is the primary confirmation of the monochlorinated species.

Pathway A: Halogen Elimination (Radical vs. Neutral)

The C-Cl bond at position 5 is the weakest link, particularly under high-energy electron impact.

- Loss of Cl

(Radical): Cleavage of the C-Cl bond yields the cation [C

H

N

]

at m/z 104. This is a major pathway in EI.

- Loss of HCl (Neutral): If a proton is available (via rearrangement or solvent adducts in ESI), neutral elimination of HCl (36 Da) yields m/z 103.

Pathway B: Nitrile & Ring Cleavage (RDA)

Pyrimidine rings characteristically undergo Retro-Diels-Alder (RDA) reactions or sequential losses of HCN.

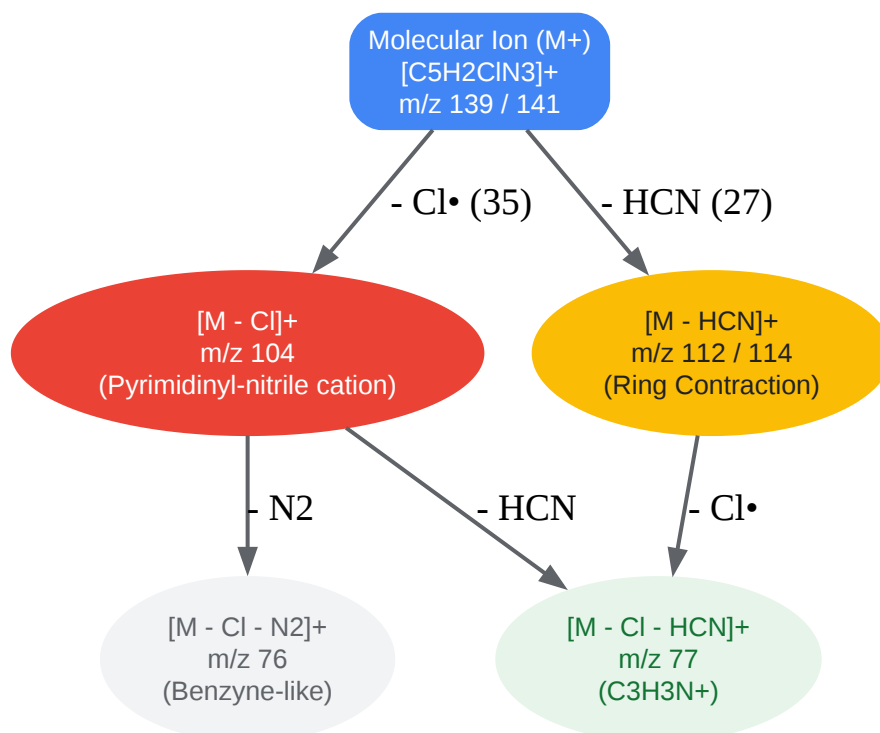
- Loss of HCN (27 Da):
 - From the Nitrile group: Rare as a primary step without rearrangement.
 - From the Ring: More common. The ring nitrogen and adjacent carbon (C2-N3 or N1-C2) are ejected as HCN.
 - Transition: m/z 139
 m/z 112 (Loss of HCN).
- Sequential Fragmentation: The m/z 112 ion (chloro-azete derivative) is unstable and likely ejects the Chlorine atom immediately, leading to m/z 77 (C
H
N
) or similar small hydrocarbon-nitrogen fragments.

Pathway C: The "Ortho" Effect

The proximity of the Chloro (C5) and Cyano (C4) groups allows for interaction.

- Cyclization: In some high-energy collisions, the loss of Cl can be followed by ring contraction, stabilizing the resulting cation.

Mechanistic Pathway Diagram



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Figure 2: Primary fragmentation pathways showing the loss of Chlorine and HCN leading to the core C₃H₃N scaffold.

Interpretation & Data Tables

Diagnostic Ion List

Use this table to annotate your mass spectrum. Relative intensities are predictive estimates for 70 eV EI.

m/z (Nominal)	Ion Composition	Fragment Identity	Est. Intensity	Notes
139	[C H ClN]	Parent Ion (M)	100%	Base Peak (typically)
141	[C H ClN]	Isotope (M+2)	~32%	Diagnostic for 1 Chlorine
112	[C H ClN]	[M - HCN]	20-40%	Loss of ring HCN or nitrile
104	[C H N]	[M - Cl]	50-70%	Radical cleavage of halogen
77	[C H N]	[M - Cl - HCN]	40-60%	Common aromatic fragment
52	[C	Ring Fragment	10-20%	Ring breakdown product

H

N]

Validation Criteria (Self-Check)

- Isotope Check: Does the peak at 139 have a partner at 141 with roughly 1/3rd the height? If yes, Chlorine is present.[3]
- Nitrogen Rule: The parent mass is odd (139), indicating an odd number of nitrogens (3). Fragment m/z 104 is even, indicating it retains the 3 nitrogens (odd N = even mass for fragments? No, Nitrogen Rule: Odd N molecular ion = Odd Mass. Even electron fragments from Odd N parents are usually Even mass. Radical cations are Odd mass. Correction: M+ (radical cation, odd N) is Odd mass (139). [M-Cl]+ (even electron cation, odd N) is Even mass (104). This holds true.
- Neutral Loss Check: Look for the gap of 27 Da (HCN) and 35 Da (Cl).

References

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Sources

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- [2. eMolecules 4-CHLOROPYRIMIDINE-5-CARBONITRILE | AstaTech | 16357-68-9 | | Fisher Scientific \[fishersci.com\]](#)
- [3. 5-Chloropyrimidine | C4H3ClN2 | CID 12600384 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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